

Application Notes and Protocols for Manganese Recovery from Slag

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for various leaching methods aimed at recovering manganese from industrial slag, a significant secondary resource. The following sections outline chemical and biological leaching techniques, offering comparative data and step-by-step experimental procedures.

Overview of Leaching Methods

Manganese can be recovered from slag through several hydrometallurgical routes. The primary methods include:

- Acid Leaching: Directly dissolving manganese oxides and silicates using strong acids.
- Reductive Leaching: Enhancing the solubility of higher manganese oxides by reducing them to the more soluble Mn(II) state, typically in an acidic medium.
- Bioleaching: Utilizing microorganisms to facilitate the dissolution of manganese.

The choice of method depends on the specific composition of the slag, economic considerations, and environmental constraints.

Data Presentation: Comparison of Leaching Methods



The following tables summarize quantitative data from various studies on manganese recovery from different types of slag under optimized conditions.

Table 1: Acid Leaching of Manganese from Slag

Slag Type	Leaching Agent	Conditions	Mn Recovery (%)	Reference
Ferro- manganese Slag	H ₂ SO ₄	Room temp, S/L ratio 1:10	~100%	[1]
High Mn Ferro- manganese Slag	H ₂ SO ₄	37% excess acid	86%	[2]
High Mn Ferro- manganese Slag	H ₂ SO ₄	Higher excess acid	95%	[2]
Low Mn Ferro- manganese Slag	H2SO4	-200 mesh, 100% excess acid	80%	[2]
Ferro- manganese Slag	H ₂ SO ₄	2.5 N H ₂ SO ₄ , optimum temp (50-60°C)	Up to ~30% (increases with reductant)	[3][4]
Ferro- manganese Slag	Ferric Chloride	80°C, 2 hours	82%	[5]
BOF Slag	Fluorosilicic Acid	Two-stage countercurrent leach	73-83%	[6]

Table 2: Reductive Leaching of Manganese from Slag



Slag Type	Leaching Agent & Reductant	Conditions	Mn Recovery (%)	Reference
Ferro- manganese Slag	H ₂ SO ₄ + Sawdust	Optimum acid concentration (2.5N) and temperature	Significantly increased yield	[3][4]
Ferro- manganese Slag	Ferric Chloride + Sucrose	80°C, 1 hour	86%	[5]
Manganese Anode Slag	H₂SO₄ + Orange Peel	80°C, 2h, S/L 1:4, acid/material 1.2:1	96%	[7]
EAF Dust	H2SO4 + Oxalic Acid	70°C, 90 min, 2 M H ₂ SO ₄ , 0.31 M oxalic acid, L/S 30:1	Complete	[6]
Silicon Steel BOF Slag	Ammonium Carbamate (after H ₂ reduction)	Hydrogen reduction pre- treatment	Up to 80%	[6]

Table 3: Bioleaching of Manganese from Slag



Slag/Waste Type	Microorganism (s)	Conditions	Mn Recovery (%)	Reference
BOF Slag	Acidithiobacillus thiooxidans	Batch, 30°C, 150 rpm, 2 weeks	37%	[8]
BOF Slag	Acidithiobacillus ferridurans	Batch, 30°C, 150 rpm, 2 weeks	42%	[8]
Mining Waste Residues	Acinetobacter sp.	Shake flask, 30°C, 200 rpm, 20 days, pH 6.5, 2% pulp density	76%	[9]
Manganese- electrolysed Slag	Fusarium sp.	28°C, 150 rpm, 72h, pH 4.0	71.6%	[10]
Low-Grade Mn Ore	Mixed Reducing Bacteria	Anoxic, 15 days	32.7%	[11]

Experimental ProtocolsProtocol for Acid Leaching with Sulfuric Acid

This protocol is based on the general procedures for leaching manganese from ferromanganese slag.[1][2][3]

Objective: To extract manganese from finely ground slag using a dilute sulfuric acid solution.

Materials:

- Ferro-manganese slag, ground to -200 mesh
- Sulfuric acid (H₂SO₄), concentrated (98%)
- Deionized water
- Beakers or Erlenmeyer flasks (250 mL or 500 mL)
- Magnetic stirrer with heating plate



- pH meter
- Filtration apparatus (e.g., vacuum filtration with Büchner funnel)
- Filter paper

Procedure:

- Slag Preparation: Grind the ferro-manganese slag to a particle size of -200 mesh.
- Leaching Solution Preparation: Prepare the desired concentration of sulfuric acid (e.g., 2.5 N) by carefully adding concentrated H₂SO₄ to deionized water under constant stirring in a fume hood.[3][4]
- Leaching:
 - Place a specific amount of ground slag (e.g., 10 g) into a beaker or flask.
 - Add the leaching solution to achieve the desired solid-to-liquid ratio (e.g., 1:10).[1]
 - Place the beaker on a magnetic stirrer and begin agitation (e.g., 1000 rpm).
 - If required, heat the solution to the target temperature (e.g., 50-80°C).[3][5]
 - Allow the leaching to proceed for the specified duration (e.g., 30 minutes to 2 hours).[2][5]
- Solid-Liquid Separation: After leaching, filter the slurry to separate the pregnant leach solution from the solid residue.
- Analysis: Analyze the manganese concentration in the pregnant leach solution using appropriate analytical techniques (e.g., AAS, ICP-OES) to determine the recovery efficiency.

Protocol for Reductive Leaching using a Mild Reductant

This protocol describes a reductive leaching process using a mild organic reductant like sawdust.[3][4]

Objective: To enhance manganese extraction from slag by using a reducing agent to convert Mn(IV) to Mn(II).



Materials:

- Ferro-manganese slag, ground to desired particle size
- Sulfuric acid (H₂SO₄)
- Sawdust (or other organic reductant)
- Three-necked flask
- Magnetic stirrer with thermocouple temperature controller
- Filtration apparatus

Procedure:

- Slag and Reductant Preparation: Weigh the ground slag (e.g., 1.0 g) and the reductant (e.g., sawdust).[4]
- Leaching Setup: Place the slag and reductant into a three-necked flask.
- Leaching Solution Addition: Add the sulfuric acid solution of the desired concentration (e.g., 2.5 N) to the flask.[3]
- Leaching Process:
 - Maintain a constant temperature using the temperature controller.
 - Agitate the slurry at a fixed speed (e.g., 1000 rpm) for the specified duration.
- Separation and Analysis: Filter the resulting slurry and analyze the manganese content in the filtrate to calculate the recovery rate.

Protocol for Bioleaching using Acidophilic Bacteria

This protocol is a general guide for bioleaching manganese from slag using acidophilic bacteria such as Acidithiobacillus species.[8]

Methodological & Application



Objective: To use microorganisms to generate sulfuric acid for leaching and potentially facilitate the reduction of manganese.

Materials:

- Basic Oxygen Furnace (BOF) slag
- Acidithiobacillus thiooxidans or Acidithiobacillus ferridurans culture
- Appropriate bacterial growth medium (e.g., BSM-AT or BSM-AF)
- Elemental sulfur (S^o) for A. ferridurans
- Erlenmeyer flasks (250 mL)
- Shaking incubator
- Autoclave for sterilization

Procedure:

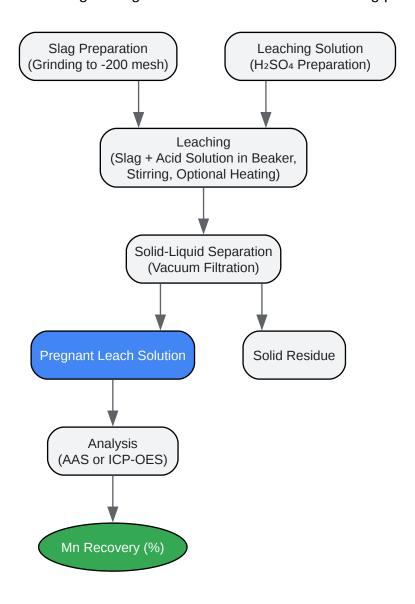
- Pre-cultivation: Grow the selected bacterial strain in its specific medium to obtain a sufficient cell density.
- Leaching Medium Preparation: Prepare 90 mL of the appropriate sterile medium in 250 mL
 Erlenmeyer flasks.
- · Inoculation and Slag Addition:
 - Add 10 mL (10% v/v) of the pre-cultivated bacterial culture to the flasks.
 - Add 1 g of BOF slag (for a 10 g/L concentration).
 - For A. ferridurans, also add 1 g of elemental sulfur.
- Abiotic Control: Prepare control flasks with the medium and slag but without the bacterial inoculum.
- Incubation: Incubate the flasks at 30°C with agitation at 150 rpm for two weeks.[8]



- Sampling and Analysis:
 - At the end of the experiment, collect liquid samples.
 - Measure the final pH and analyze the concentration of dissolved manganese to determine the bioleaching efficiency.

Diagrams of Experimental Workflows

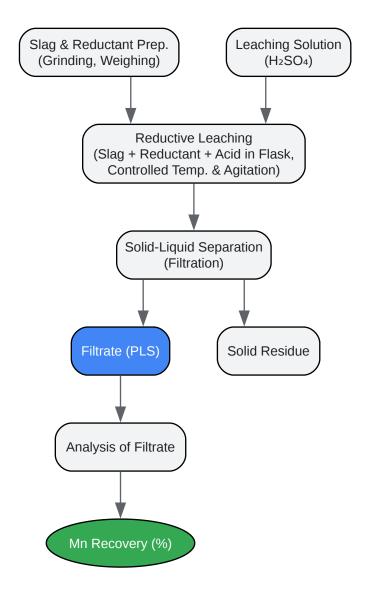
Below are diagrams illustrating the logical flow of the described leaching protocols.



Click to download full resolution via product page

Acid Leaching Experimental Workflow

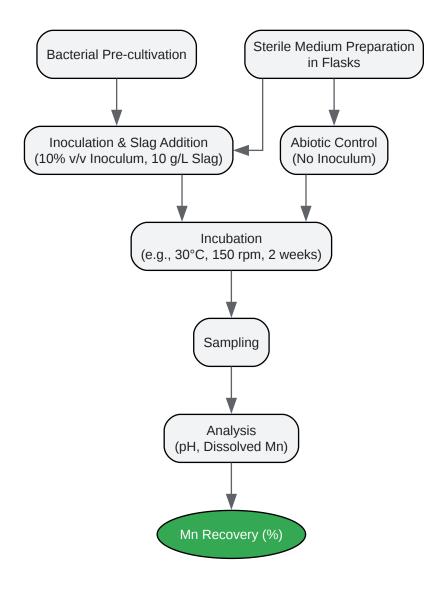




Click to download full resolution via product page

Reductive Leaching Experimental Workflow





Click to download full resolution via product page

Bioleaching Experimental Workflow

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. scispace.com [scispace.com]
- 2. eprints.nmlindia.org [eprints.nmlindia.org]



- 3. iieta.org [iieta.org]
- 4. researchgate.net [researchgate.net]
- 5. saimm.co.za [saimm.co.za]
- 6. mnm.unze.ba [mnm.unze.ba]
- 7. researchgate.net [researchgate.net]
- 8. mdpi.com [mdpi.com]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. min-eng.com [min-eng.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Manganese Recovery from Slag]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b576708#leaching-methods-for-manganese-recovery-from-slag]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com







© 2025 BenchChem. All rights reserved.